

Go 6983 stability in cell culture medium

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Compound Focus: Go 6983

CAS No.: 133053-19-7

Cat. No.: S548499

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Go 6983 Handling & Storage Guidelines

To ensure experimental reproducibility, proper handling and storage of **Go 6983** are critical. The following table summarizes the consensus information from multiple supplier datasheets.

Aspect	Recommended Handling
Storage (Powder)	Store at -20°C [1] [2] [3]
Storage (Stock Solution)	Store dissolved in DMSO at -80°C for long-term (6 months); -20°C for short-term (1 month) [4]
Solubility	Soluble in DMSO (e.g., 22.12 mg/mL or 50 mM [1], up to 89 mg/mL [3]). Generally insoluble in water or ethanol [3] [5].
Purity	Typically $\geq 98\%$ to 99.85% by HPLC [4] [1] [5]

Recommended Experimental Protocols

Here are detailed methodologies for preparing and using **Go 6983** in a research setting, compiled from supplier recommendations and cited literature.

Stock Solution Preparation

This is the most common method for in vitro experiments.

- **Solvent:** Use high-quality, anhydrous **DMSO** [4] [3].
- **Concentration:** Prepare a concentrated stock solution, typically **10 mM** or higher [4] [3]. For example, to make a 10 mM solution, dissolve 4.43 mg of **Go 6983** in 1 mL of DMSO.
- **Reconstitution Tip:** Warming the tube to **37°C** and brief sonication are recommended to aid dissolution [4] [2].
- **Aliquoting:** Aliquot the stock solution to avoid repeated freeze-thaw cycles.
- **Storage:** Store aliquots at **-80°C** for up to 6 months or at **-20°C** for up to 1 month [4].

In Vivo Dosing Formulation

For animal studies, a suspension can be prepared using a solvent system that is tolerated in vivo.

- **Formulation:** One published protocol uses **5% DMSO + 40% PEG 400 + 5% Tween 80 + 50% Saline** [5].
- **Procedure:** Add the solvents in the order listed, mixing well and clarifying the solution as much as possible before adding the next component. Dissolution may require heating and/or sonication [5].
- **Dosage:** A cited study in mice used **22 µg/mouse** administered intravenously [3] [5].

Frequently Asked Questions & Troubleshooting

Q: What is the typical working concentration for Go 6983 in cell culture? A: The effective concentration varies by experimental system. Cited studies use a wide range:

- **1 to 5 µM:** Used in studies on stem cell pluripotency and culture [1] [6].
- **2.5 to 20 µM:** Used in various cell signaling studies (e.g., Western blot analysis) [4]. It is essential to determine the optimal concentration for your specific cell type and assay.

Q: The compound won't dissolve fully in DMSO. What should I do? A: This is a common issue.

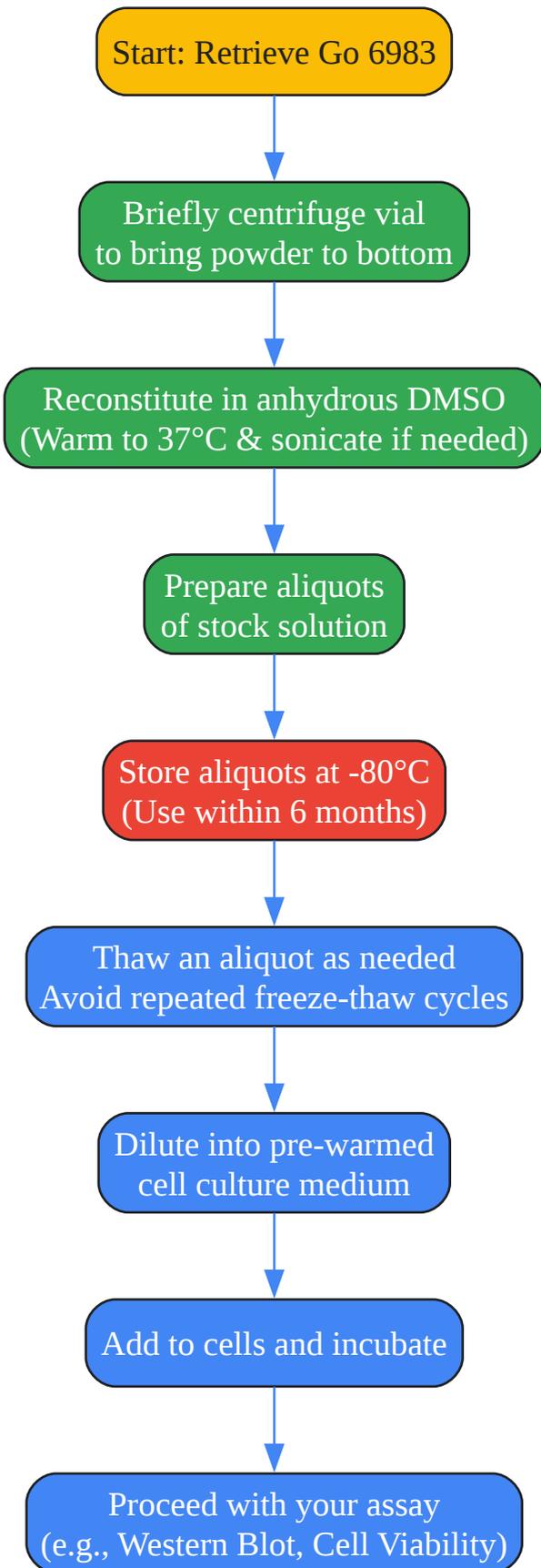
- **Warm and Sonicate:** Warm the vial at **37°C for 10 minutes** and/or shake it in an ultrasonic bath for a while [2] [3].
- **Verify Solubility Limit:** Do not exceed the solubility limit. If you need a concentration higher than ~50-90 mg/mL, you may need to use more solvent [1] [3].

Q: My experimental results with Go 6983 are inconsistent. What could be the cause? A: Inconsistency often stems from compound degradation or handling errors.

- **Check Stock Solution Age:** Avoid using old stock solutions. Prepare fresh aliquots frequently if stored at -20°C.
- **Minimize Freeze-Thaw Cycles:** Repeatedly thawing and refreezing the stock solution can lead to degradation.
- **Use Aseptic Technique:** When adding **Go 6983** to cell culture medium, ensure sterile conditions to prevent contamination.
- **Include Controls:** Always include a vehicle control (e.g., DMSO at the same dilution as your experimental groups) to account for any solvent effects.

Experimental Workflow Diagram

The diagram below summarizes the key steps for using **Go 6983** in cell culture experiments, from reconstitution to analysis.



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Key Considerations for Your Research

While the search results provide a strong foundation, please note:

- **Medium Stability is Key:** The primary gap in the available literature is the **half-life of Go 6983 in aqueous solutions like cell culture medium** at 37°C. If this is critical for your experiment (e.g., in long-term incubations), you may need to empirically test the stability or refresh the compound-containing medium periodically.
- **Verify Purity:** Always check the Certificate of Analysis for your specific batch, as purity and molecular weight can have slight variations [1] [7].

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